

# Technical Guide: Spectroscopic and Synthetic Overview of Diethyl Malonimide Dihydrochloride

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## Compound of Interest

Compound Name: *Diethyl malonimide dihydrochloride*

Cat. No.: *B077508*

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Audience: Researchers, scientists, and drug development professionals.

Core Objective: This document provides a concise technical overview of the spectroscopic data available for **Diethyl malonimide dihydrochloride**, alongside a general experimental protocol for its synthesis, which is crucial for its application as a bifunctional imidoester in various chemical syntheses.

## Spectroscopic Data

Quantitative spectroscopic data for **Diethyl malonimide dihydrochloride**, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are available in established databases. While direct peak values are proprietary to these databases, the following tables summarize the nature of the available data.

Table 1: Summary of Available NMR Spectroscopic Data

Spectrum Type	Nucleus	Solvent	Data Source	Availability
NMR	$^1\text{H}$	D <sub>2</sub> O & NaOD	Sigma-Aldrich Co. LLC.	Available via SpectraBase[1]
NMR	$^{13}\text{C}$	D <sub>2</sub> O & NaOD	Sigma-Aldrich Co. LLC.	Available via SpectraBase[2]

Table 2: Summary of Available IR Spectroscopic Data

Spectrum Type	Technique	Sample Source	Availability
FTIR	Transmission	Aldrich	Available via SpectraBase[3]
FTIR	Mull	Sigma-Aldrich Co. LLC.	Data available via PubChem[4]

## Experimental Protocols

While a specific, detailed experimental protocol for the spectroscopic analysis of **Diethyl malonimide dihydrochloride** is not publicly available, a general procedure for its synthesis via the Pinner reaction is outlined below. This synthesis is a key protocol for obtaining the compound for further analysis and use.

## Synthesis of Diethyl Malonimide Dihydrochloride via Pinner Reaction

The synthesis of **Diethyl malonimide dihydrochloride** is achieved through the Pinner reaction, which involves the acid-catalyzed reaction of a nitrile with an alcohol. In this case, malononitrile reacts with ethanol in the presence of an acid catalyst, typically anhydrous hydrogen chloride.

Reaction Scheme:



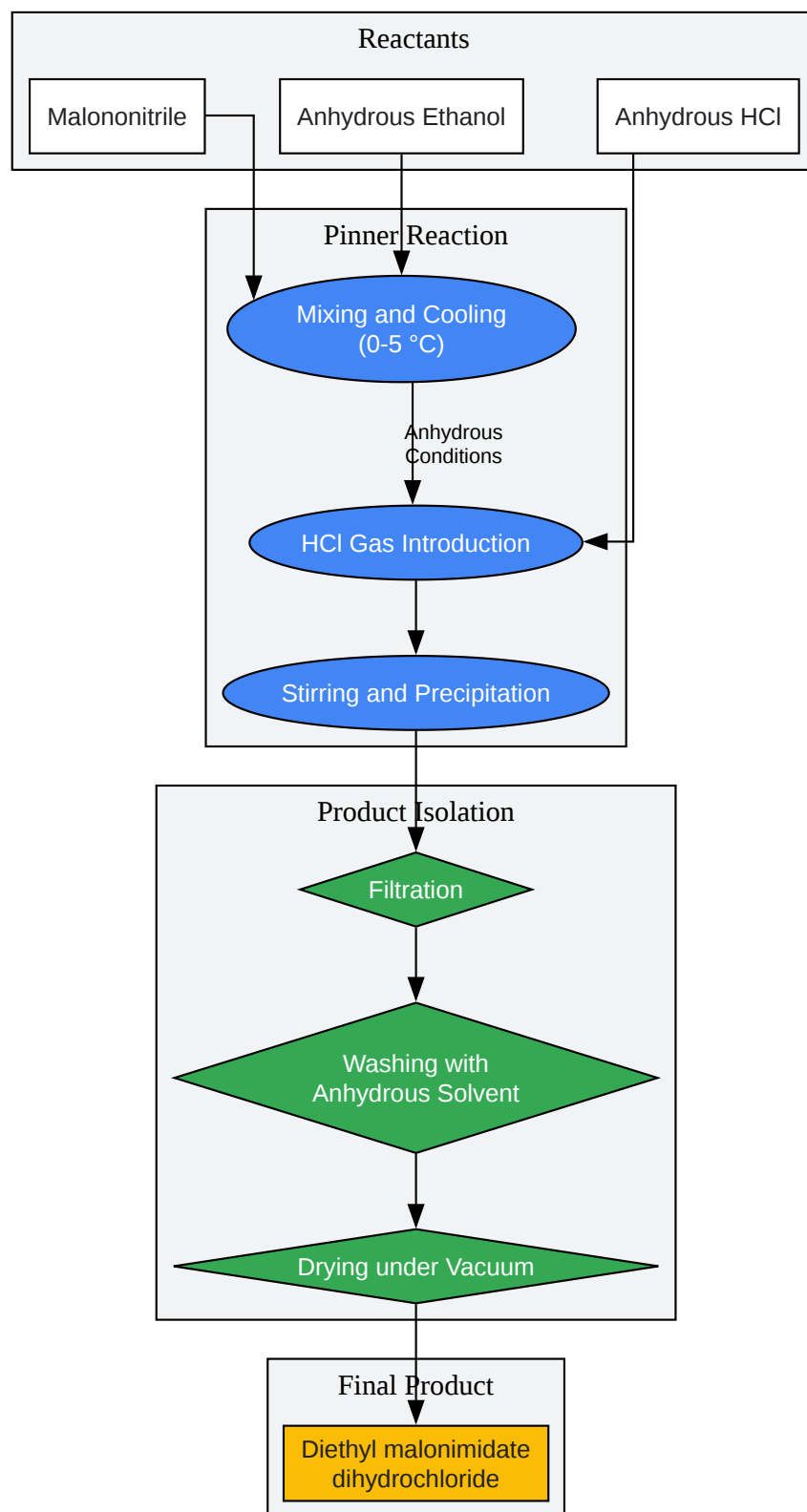
#### General Procedure:

- **Reaction Setup:** A solution of malononitrile is prepared in an excess of anhydrous ethanol. The reaction vessel is cooled in an ice bath to maintain low temperatures, as the reaction is exothermic and the resulting Pinner salt can be thermally unstable.
- **Acidification:** Anhydrous hydrogen chloride gas is bubbled through the cooled ethanolic solution of malononitrile. The reaction is carried out under anhydrous conditions to prevent the hydrolysis of the intermediate and final products.
- **Reaction and Precipitation:** The reaction mixture is stirred at a low temperature. The product, **Diethyl malonimidate dihydrochloride**, is insoluble in the reaction medium and precipitates out as a crystalline solid.
- **Isolation and Purification:** The precipitated product is isolated by filtration. The solid is then washed with a cold, anhydrous solvent (e.g., diethyl ether) to remove any unreacted starting materials and by-products. The product is subsequently dried under vacuum.

## Mandatory Visualizations

### Workflow for the Synthesis of Diethyl Malonimidate Dihydrochloride

The following diagram illustrates the synthetic workflow for producing **Diethyl malonimidate dihydrochloride** from malononitrile and ethanol, a process known as the Pinner reaction.



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Caption: Synthetic workflow for **Diethyl malonimidate dihydrochloride**.

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## References

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